

Heptaethylene glycol molecular weight and formula

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Compound of Interest

Compound Name: Heptaethylene glycol

Cat. No.: B1673116

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Heptaethylene Glycol: A Technical Overview

Heptaethylene glycol is a member of the polyethylene glycol (PEG) family, a class of oligomers or polymers of ethylene oxide.[1] Characterized by seven repeating ethylene glycol units, this compound is a valuable tool in various scientific and industrial fields, particularly in drug development and nanotechnology. Its utility stems from its hydrophilic nature, which enhances the aqueous solubility of conjugated molecules.[2] This technical guide provides an in-depth look at the core physicochemical properties of **heptaethylene glycol**.

Physicochemical Properties

The fundamental properties of **heptaethylene glycol** are summarized in the table below, providing a clear reference for researchers and drug development professionals.

Property	Value	Source
Molecular Formula	C ₁₄ H ₃₀ O ₈	[NIST, PubChem][3]
Molecular Weight	326.38 g/mol	[PubChem]
CAS Registry Number	5617-32-3	[NIST]
Appearance	Colorless to light yellow, clear liquid	[Chem-Impex]
Density	1.13 g/cm ³	[Ataman Kimya]
Boiling Point	244 °C at 0.6 mmHg	[Ataman Kimya]

Chemical Structure and Functionality

Heptaethylene glycol consists of a chain of seven ethylene glycol units, terminating in hydroxyl groups. These terminal hydroxyl groups are reactive and allow for the derivatization of the molecule, making it a versatile linker in bioconjugation and for the synthesis of PROTACs (Proteolysis Targeting Chimeras). The general structure can be visualized as follows:

Caption: Chemical structure of **heptaethylene glycol**.

Applications in Research and Development

The hydrophilic nature of the polyethylene glycol chain makes **heptaethylene glycol** a valuable component in drug delivery systems, where it can improve the solubility and pharmacokinetic profile of hydrophobic drugs. It is also utilized in the synthesis of hydrogels and as a surface modifier. In the field of diagnostics, derivatives of **heptaethylene glycol** have been employed in assays for the detection of diseases such as cancer and Alzheimer's disease. Furthermore, it serves as a linker in the development of PROTACs, a novel therapeutic modality.

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References

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- 2. HEPTAETHYLENE GLYCOL - Ataman Kimya [atamanchemicals.com]
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